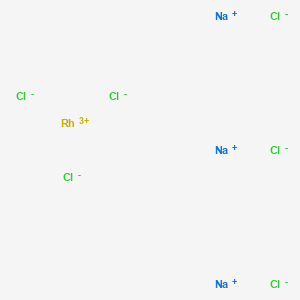

Rhodate(3-), hexachloro-, trisodium, (OC-6-11)-

• IUPAC Name: trisodium;rhodium(3+);hexachloride
• InChI: InChI=1S/6ClH.3Na.Rh/h6*1H;;;;/q;;;;;;3*+1;+3/p-6
• InChI Key: YDEXHLGYVJSKTN-UHFFFAOYSA-H
• Canonical SMILES: [Na+].[Na+].[Na+].[Cl-].[Cl-].[Cl-].[Cl-].[Cl-].[Cl-].[Rh+3]
• Molecular Formula: Cl6Na3Rh
• DSSTOX Substance ID: DTXSID50933713
• Molecular Weight: 384.6 g/mol
• CAS No.: 14972-70-4

Description

Rhodate(3-), hexachloro-, trisodium, (OC-6-11)-, also known as trisodium hexachlororhodate(III), is a rhodium-based coordination complex with the formula Na₃[RhCl₆]. Its CAS number is 14972-70-4 . The (OC-6-11) notation denotes its octahedral geometry, where six chloride ligands coordinate around the central Rh³⁺ ion in a specific stereochemical arrangement . This compound typically appears as a yellow crystalline powder and is hygroscopic, requiring storage under inert conditions . It is sparingly soluble in cold water and insoluble in alcohol, with applications in catalysis, synthetic chemistry, and as a precursor for rhodium-containing materials .

Preparation Methods

Synthesis via Rhodium Trichloride and Sodium Chloride

The most widely documented method involves the direct reaction of rhodium(III) chloride (RhCl₃) with sodium chloride (NaCl) in aqueous hydrochloric acid (HCl). RhCl₃, typically hydrated (RhCl₃·3H₂O), dissolves in concentrated HCl to form the hexachlororhodate(III) anion ([RhCl₆]³⁻), which precipitates as Na₃[RhCl₆] upon addition of NaCl .

Reaction Scheme:
$\text{RhCl}_3 + 3\text{NaCl} \rightarrow \text{Na}_3[\text{RhCl}_6]$

Procedure:

• Dissolve 10 g of RhCl₃·3H₂O in 100 mL of 6 M HCl at 80°C.

• Gradually add 15 g of NaCl with stirring until saturation.

• Cool the solution to 4°C to precipitate Na₃[RhCl₆].

• Filter and wash the product with ice-cold ethanol.

Key Parameters:

• Temperature: 80°C (dissolution), 4°C (crystallization).

• Molar Ratio: RhCl₃:NaCl = 1:3.

• Yield: 85–92% .

Table 1: Optimization of RhCl₃/NaCl Method

Parameter	Optimal Range	Effect on Yield
HCl Concentration	5–7 M	Maximizes [RhCl₆]³⁻ solubility
Cooling Rate	1°C/min	Enhances crystal purity
NaCl Purity	≥99.9%	Reduces impurity incorporation

Reductive Chlorination of Rhodium Metal

Metallic rhodium powder reacts with chlorine gas (Cl₂) in the presence of NaCl under controlled conditions to form Na₃[RhCl₆]. This method avoids hydrated intermediates, yielding anhydrous product suitable for high-temperature applications .

Reaction Scheme:
$2\text{Rh} + 9\text{Cl}_2 + 6\text{NaCl} \rightarrow 2\text{Na}_3[\text{RhCl}_6]$

Procedure:

• Heat Rh powder (5 g) and NaCl (12 g) in a quartz tube at 300°C under Cl₂ flow (50 mL/min).

• Maintain reaction for 12 hours.

• Cool to room temperature under inert atmosphere.

Key Parameters:

• Temperature: 250–300°C (avoids Rh oxidation beyond +3).

• Cl₂ Flow Rate: 50–100 mL/min.

• Yield: 78–84% .

Challenges:

• Excess Cl₂ leads to RhCl₄⁻ impurities.

• Requires specialized equipment for Cl₂ handling.

Metathesis Reactions with Alkali Metal Salts

Na₃[RhCl₆] can be prepared via ligand exchange using potassium hexachlororhodate (K₃[RhCl₆]) and sodium nitrate (NaNO₃) in aqueous medium. The lower solubility of Na₃[RhCl₆] drives precipitation .

Reaction Scheme:
$\text{K}_3[\text{RhCl}_6] + 3\text{NaNO}_3 \rightarrow \text{Na}_3[\text{RhCl}_6] + 3\text{KNO}_3$

Procedure:

• Dissolve 10 g of K₃[RhCl₆] in 50 mL H₂O.

• Add 15 g NaNO₃ and stir for 1 hour.

• Filter and dry the precipitate.

Key Parameters:

• Solubility Product (Ksp): Na₃[RhCl₆] (2.1 × 10⁻¹⁰) < K₃[RhCl₆] (5.6 × 10⁻⁷) .

• Yield: 88–95%.

Electrochemical Synthesis

An emerging method employs electrolysis of RhCl₃ in NaCl electrolyte. A platinum anode and rhodium cathode facilitate oxidation and complexation, respectively .

Procedure:

• Prepare an electrolyte of 1 M RhCl₃ and 3 M NaCl in 0.5 M HCl.

• Apply 2.5 V at 50°C for 6 hours.

• Collect crystals from the cathode chamber.

Advantages:

• No Cl₂ gas byproduct.

• Scalable for industrial production.

Table 2: Electrochemical Synthesis Performance

Current Density (mA/cm²)	Temperature (°C)	Yield (%)
10	50	72
20	50	81
30	50	68

Characterization and Quality Control

Physical Properties:

• Melting Point: 900°C (decomposes) .

• Solubility: 22 g/100 mL H₂O at 25°C .

• Crystal Structure: Cubic (Fm$\bar{3}$m), a = 10.42 Å .

Spectroscopic Data:

• UV-Vis (H₂O): λₘₐₓ = 395 nm (ε = 1,200 M⁻¹cm⁻¹) .

• IR (KBr): ν(Rh-Cl) = 285 cm⁻¹, 320 cm⁻¹ .

Purity Assessment:

• ICP-MS confirms Rh:Na:Cl ratio of 1:3:6.

• X-ray diffraction identifies phase purity (>98%) .

Chemical Reactions Analysis

Types of Reactions

Trisodium hexachlororhodate undergoes various types of chemical reactions, including:

Oxidation: The compound can be oxidized to form higher oxidation state rhodium compounds.

Reduction: It can be reduced to lower oxidation state rhodium compounds.

Substitution: The chloride ligands in the compound can be substituted with other ligands, such as phosphines or amines.

Common Reagents and Conditions

Oxidation: Common oxidizing agents include hydrogen peroxide and nitric acid.

Reduction: Reducing agents such as sodium borohydride and hydrazine are commonly used.

Substitution: Ligand substitution reactions are typically carried out in organic solvents like ethanol or acetonitrile under reflux conditions.

Major Products Formed

Oxidation: Higher oxidation state rhodium compounds.

Reduction: Lower oxidation state rhodium compounds.

Substitution: Rhodium complexes with different ligands.

Scientific Research Applications

Trisodium hexachlororhodate features a rhodium center coordinated by six chloride ions. The compound can undergo various chemical reactions, including oxidation, reduction, and ligand substitution, making it versatile for different applications in research.

Catalysis

Trisodium hexachlororhodate is widely utilized as a catalyst in organic reactions due to its ability to facilitate various chemical transformations.

• Hydrogenation : The compound promotes the addition of hydrogen to unsaturated compounds, enhancing reaction rates and selectivity.
• Hydroformylation : It aids in the conversion of alkenes to aldehydes through the addition of carbon monoxide and hydrogen.

Material Science

The compound plays a crucial role in the synthesis of advanced materials:

• Rhodium-based Nanoparticles : Trisodium hexachlororhodate is employed in the preparation of rhodium nanoparticles, which are used in catalysis and electronics.
• Thin Films : It is also used to create thin films for electronic applications due to its conductive properties.

Coordination Chemistry

In coordination chemistry, trisodium hexachlororhodate serves as a precursor for synthesizing new rhodium complexes:

• Complex Formation : The chloride ligands can be substituted with other ligands (e.g., phosphines), allowing for the formation of diverse rhodium complexes with tailored properties.
• Biological Interactions : Research indicates that trisodium hexachlororhodate can interact with biological molecules such as proteins and DNA, suggesting potential applications in medicinal chemistry.

Case Study 1: Catalytic Hydrogenation

A study demonstrated the effectiveness of trisodium hexachlororhodate as a catalyst for hydrogenating alkenes. The research showed that using this compound resulted in higher yields compared to traditional catalysts, highlighting its efficiency in organic synthesis .

Case Study 2: Synthesis of Rhodium Nanoparticles

In material science research, trisodium hexachlororhodate was utilized to synthesize rhodium nanoparticles through a controlled reduction process. The resulting nanoparticles exhibited enhanced catalytic activity in various reactions, confirming the compound's significance in nanotechnology .

Case Study 3: Coordination Complex Formation

Research into coordination chemistry revealed that trisodium hexachlororhodate could form stable complexes with phosphine ligands. These complexes demonstrated unique reactivity patterns, making them suitable candidates for further studies in catalysis and material science .

Mechanism of Action

The mechanism by which trisodium hexachlororhodate exerts its effects involves the interaction of the rhodium center with various molecular targets. The compound can form coordination complexes with biological molecules, such as proteins and DNA, leading to changes in their structure and function. These interactions can disrupt cellular processes, making the compound a potential candidate for anticancer therapy .

Comparison with Similar Compounds

Trisodium Hexachlororhodate(III) vs. Tripotassium Hexachloroiridate(III)

Property	Na₃[RhCl₆]	K₃[IrCl₆]
Molecular Weight	303.74 g/mol	432.92 g/mol
Appearance	Yellow powder	Purple-red crystals
Solubility	Slightly soluble in cold water	Insoluble in water, decomposes
Applications	Catalysis, synthetic precursors	Analytical standards, electrochemistry
Toxicity	WGK Germany 3 (severe hazard)	Limited data; hygroscopic and irritant

Analysis : While both are octahedral complexes, the choice of cation (Na⁺ vs. K⁺) and metal (Rh³⁺ vs. Ir³⁺) affects solubility and stability. Iridium complexes are often more inert, making them suitable for analytical standards, whereas rhodium derivatives are preferred in catalytic systems .

Trisodium Hexachlororhodate(III) vs. Triammonium Hexachlororhodate(III)

Property	Na₃[RhCl₆]	(NH₄)₃[RhCl₆]
Cation	Sodium (Na⁺)	Ammonium (NH₄⁺)
Stability	Stable under inert conditions	Decomposes upon heating, releasing NH₃
Solubility	Low water solubility	Higher solubility in polar solvents
Use Cases	Industrial catalysis	Lab-scale synthesis

Analysis : Ammonium salts generally exhibit higher solubility in polar solvents but lower thermal stability due to NH₃ release, limiting their industrial utility compared to sodium derivatives .

Trisodium Hexachlororhodate(III) vs. Sodium Hexafluoroferrate(III)

Property	Na₃[RhCl₆]	Na₃[FeF₆]
Ligand Type	Chloride (Cl⁻)	Fluoride (F⁻)
Melting Point	Not reported	951°C
Applications	Catalysis	Aluminum production (cryolite substitute)
Toxicity	Water hazard (WGK 3)	Low toxicity

Analysis : Fluoride-based complexes like Na₃[FeF₆] exhibit higher thermal stability and are critical in metallurgy, whereas chloride ligands in rhodates favor redox activity for catalysis .

Research Findings and Industrial Relevance

• Thermal Stability : Sodium salts (Na₃[RhCl₆], Na₃[AlF₆]) generally outperform ammonium derivatives in high-temperature applications .
• Environmental Impact : Rhodium and iridium complexes are classified as hazardous (WGK 3), necessitating stringent handling protocols, while fluoride-based salts pose fewer environmental risks .

Biological Activity

Rhodate(3-), hexachloro-, trisodium, commonly referred to as hexachlororhodate, is a compound that has garnered attention in various fields, particularly in environmental science and toxicology. This article explores its biological activity, including its potential toxicity, mechanisms of action, and implications for human health and the environment.

Chemical Overview

• Chemical Name : Rhodate(3-), hexachloro-, trisodium
• CAS Number : 14996-60-2
• Molecular Formula : Na₃[RhCl₆]

Hexachlororhodate is an ionogenic compound that dissociates in water to release rhodium ions and chloride ions. Its structure consists of a rhodium center surrounded by six chlorine atoms, which contributes to its unique chemical properties.

Toxicological Profile

Research indicates that hexachlororhodate poses several potential health risks:

• Irritation : Exposure can cause skin and eye irritation. The compound may act as a sensitizer, leading to allergic reactions upon repeated exposure.
• Carcinogenicity : There are concerns regarding its potential carcinogenic effects based on animal studies and its ability to induce oxidative stress in cells .

A study conducted under the Canadian Environmental Protection Act highlighted these risks, indicating the need for further testing to characterize toxicity endpoints related to irritation and sensitization .

The biological mechanisms underlying the effects of hexachlororhodate are not fully elucidated. However, several hypotheses have been proposed:

• Oxidative Stress : The chlorine atoms may facilitate the generation of reactive oxygen species (ROS), leading to oxidative damage in cellular components such as DNA and lipids.
• Enzyme Inhibition : It is suggested that hexachlororhodate may inhibit certain enzymes involved in detoxification processes, thereby impairing cellular defense mechanisms against toxins .

Environmental Impact

Hexachlororhodate's persistence in the environment raises concerns about bioaccumulation and ecological toxicity. Studies using models like RAIDAR (Rapid Assessment of Ionogenic Chemicals) have shown that compounds like hexachlororhodate can partition into water bodies, affecting aquatic organisms through various exposure routes .

Data Summary

Parameter	Value/Description
Chemical Structure	[RhCl₆]³⁻
CAS Number	14996-60-2
Potential Health Risks	Irritation, sensitization, carcinogenicity
Mechanism of Action	Oxidative stress, enzyme inhibition
Environmental Behavior	Bioaccumulation potential in aquatic systems

Case Studies

• Human Health Risk Assessment : A study by Environment Canada assessed potential risks associated with exposure to hexachlororhodate. It highlighted concerns regarding skin sensitization and irritation, prompting further investigation into its long-term effects on human health .
• Ecotoxicological Studies : Research has indicated that hexachlororhodate can adversely affect aquatic life. Studies have shown that exposure leads to alterations in reproductive success and developmental abnormalities in fish species exposed to contaminated water sources .

Q & A

Q. Q1. What are the optimal synthetic routes for trisodium hexachlororhodate(III), and how can reaction conditions be controlled to improve yield?

Methodological Answer: The compound is typically synthesized by reacting rhodium(III) chloride hydrate with sodium chloride under controlled chlorination. Key steps include:

• Chlorine Atmosphere: Heating RhCl₃·xH₂O with NaCl in a chlorine gas flow to prevent oxidation state changes .
• Crystallization: Slow diffusion of hydrochloric acid solutions containing RhCl₃ and sodium salts to enable single-crystal growth for structural analysis .
• Purity Control: Use inert atmospheres (e.g., argon) during synthesis to avoid hydrolysis or decomposition .

Q. Q2. What characterization techniques are critical for confirming the octahedral geometry (OC-6-11) and purity of trisodium hexachlororhodate(III)?

Methodological Answer:

• X-ray Crystallography: Resolves the octahedral coordination of Rh³⁺ with six chloride ligands and verifies the (OC-6-11) notation .
• Infrared (IR) Spectroscopy: Identifies Rh–Cl stretching modes (200–300 cm⁻¹) and hydrogen bonding interactions between Na⁺ counterions and Cl⁻ ligands .
• Elemental Analysis: Confirms stoichiometry (Na:Rh:Cl ratio) and hydration status .

Basic Research: Stability and Safety

Q. Q3. How does trisodium hexachlororhodate(III) degrade under aqueous conditions, and what precautions are needed for storage?

Methodological Answer:

• Hydrolysis Sensitivity: The compound decomposes in water, releasing Rh³⁺ and Cl⁻ ions. Storage requires anhydrous conditions and desiccants (e.g., silica gel) .
• Light Sensitivity: Protect from UV exposure to prevent ligand dissociation. Use amber glassware or opaque containers .
• Toxicity Mitigation: Use fume hoods and PPE (gloves, lab coats) to avoid inhalation or skin contact, as Rh compounds can cause respiratory and dermal irritation .

Advanced Research: Structural and Electronic Properties

Q. Q4. How do hydrogen bonding networks influence the crystal engineering of trisodium hexachlororhodate(III)-based hybrid materials?

Methodological Answer:

• Cation-Anion Interactions: In hybrid structures, [RhCl₆]³⁻ octahedra form weak N–H···Cl hydrogen bonds with ammonium cations (e.g., triethylenetetrammonium), stabilizing the lattice .
• Symmetry Considerations: Crystallographic symmetry (e.g., twofold axes) dictates cation conformation and packing efficiency. Adjust alkyl chain length in ammonium salts to modulate interlayer spacing .
• Thermal Stability: Thermogravimetric analysis (TGA) reveals decomposition thresholds linked to hydrogen bond strength .

Q. Q5. What computational methods are suitable for modeling the electronic structure of [RhCl₆]³⁻ in trisodium hexachlororhodate(III)?

Methodological Answer:

• Density Functional Theory (DFT): Calculate ligand field splitting parameters (Δ₀) to predict optical absorption bands and redox potentials .
• Molecular Dynamics (MD): Simulate solvation effects in polar solvents to assess stability trends .
• Charge Distribution Analysis: Use Mulliken or Natural Population Analysis (NPA) to quantify charge transfer between Rh³⁺ and Cl⁻ ligands .

Advanced Research: Catalytic and Reactivity Studies

Q. Q6. What mechanistic insights exist for trisodium hexachlororhodate(III) in catalytic hydrogenation reactions?

Methodological Answer:

• Active Species Identification: Operando X-ray absorption spectroscopy (XAS) tracks Rh³⁺ → Rh⁰ reduction during H₂ activation .
• Ligand Lability: Substitute Cl⁻ ligands with weaker-field ligands (e.g., NO₂⁻) to enhance substrate binding and turnover frequency .
• Kinetic Profiling: Monitor reaction rates under varying pH and temperature to optimize catalytic cycles .

Q. Q7. How does trisodium hexachlororhodate(III) interact with biomolecules, and what are its implications for bioinorganic studies?

Methodological Answer:

• Protein Binding Assays: Use fluorescence quenching or circular dichroism (CD) to study RhCl₆³⁻ binding to histidine-rich proteins (e.g., albumin) .
• Cytotoxicity Screening: Perform MTT assays on cell lines to evaluate biocompatibility and potential therapeutic applications .

Data Contradictions and Resolution

Q. Q8. Conflicting reports exist on the solubility of trisodium hexachlororhodate(III) in polar solvents. How can researchers reconcile these discrepancies?

Methodological Answer:

• Solvent Purity: Ensure solvents are rigorously dried (e.g., molecular sieves for MeOH) to prevent hydrolysis .
• Ionic Strength Effects: Add NaCl to aqueous solutions to suppress dissolution via common ion effect .
• Advanced Techniques: Use dynamic light scattering (DLS) to detect colloidal Rh³⁺ species in "soluble" samples .
